Application Note: Multi-Modal Characterization of 3-(Difluoromethyl)-5-fluoro-pyridine

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Compound of Interest

Compound Name:	*3-(Difluoromethyl)-5-fluoro-pyridine*
CAS No.:	*1374659-37-6*
Cat. No.:	*B1399071*

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-NMR Target Molecule: **3-(Difluoromethyl)-5-fluoro-pyridine** Molecular Formula:

Molecular Weight: 147.10 g/mol [1]

Introduction & Analytical Strategy

The incorporation of a difluoromethyl (

) group acts as a lipophilic hydrogen bond donor, often serving as a bioisostere for hydroxyl (

) or thiol (

) groups in active pharmaceutical ingredients (APIs).[1] When combined with a fluorine atom at the C5 position, the pyridine ring becomes electronically deficient, significantly altering its chromatographic behavior and spectral signature compared to non-fluorinated analogs.

This protocol outlines a self-validating analytical workflow that triangulates purity and identity using three orthogonal techniques:

- GC-MS: For volatile impurity profiling and mass confirmation.[1]

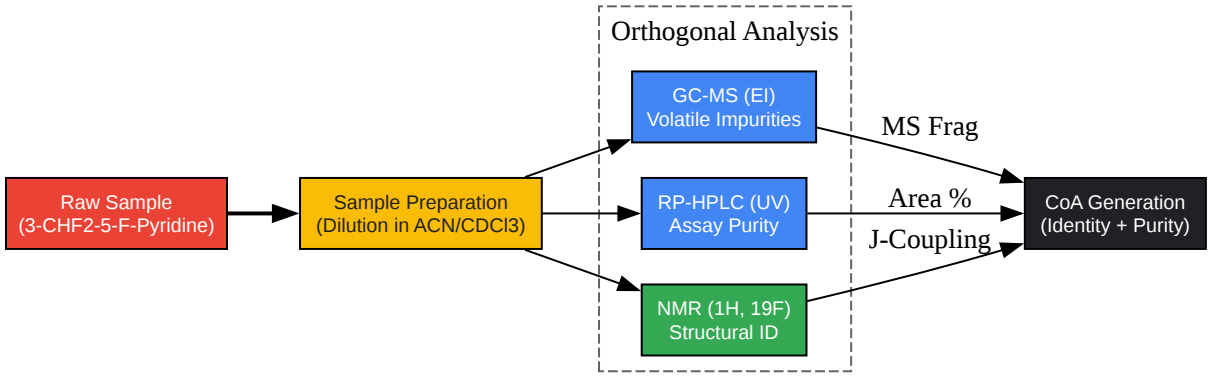
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- RP-HPLC: For non-volatile impurity quantification and assay purity.[1]
- NMR (

  ): For definitive structural elucidation, specifically targeting the unique scalar coupling of the

  moiety.

Analytical Workflow Diagram



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Figure 1: Orthogonal workflow ensuring comprehensive coverage of volatility, polarity, and structural connectivity.

Identification & Purity Profiling (GC-MS & HPLC)[1]

Gas Chromatography - Mass Spectrometry (GC-MS)

Due to the relatively low molecular weight (147.10 Da) and lack of hydrogen bond donors (the pyridine nitrogen is an acceptor), this molecule is sufficiently volatile for GC analysis without derivatization.[1]

Protocol Parameters:

- Column: Agilent J&W DB-5ms (or equivalent); 30 m

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0.25 mm, 0.25

film.[1]

- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[1]
- Inlet: Split mode (50:1), 250°C.
- Oven Program:
  - Hold at 40°C for 2 min.
  - Ramp 15°C/min to 200°C.
  - Ramp 25°C/min to 280°C (Hold 3 min).
- Detection: EI Source (70 eV), Scan range 35–300 amu.[1]

Expected Mass Spectrum (EI):

- Molecular Ion (

  ): Distinct peak at m/z 147.[1]
- Base Peak: Likely m/z 97 (

  ), representing the loss of the difluoromethyl carbene or m/z 128 (

).[1]
- Fragmentation Logic: Look for loss of

  (m/z 146) followed by loss of

  fragments.

Reversed-Phase HPLC (RP-HPLC)

The basic pyridine nitrogen can cause peak tailing due to interaction with residual silanols on the silica column.[1] To mitigate this, a low pH buffer is essential to protonate the nitrogen (

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due to electron-withdrawing fluorines), ensuring it exists as a single ionic species.[1]

Protocol Parameters:

- Column: C18 End-capped (e.g., Waters XBridge or Phenomenex Kinetex), 4.6

  150 mm, 3.5

  .[1]
- Mobile Phase A: Water + 0.1% Formic Acid (pH

  2.7).[1]
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.[1]
- Gradient:
  - 0-1 min: 5% B[1]
  - 1-10 min: 5%

    95% B[1]
  - 10-12 min: 95% B[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 260 nm (Pyridine

  transition).[1]
- Temperature: 30°C.

Structural Confirmation: NMR Spectroscopy[1][2][3]

This is the most critical step. The presence of the

group creates a unique "fingerprint" due to the large geminal coupling between Hydrogen and Fluorine (

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).[1]

NMR Logic & Coupling Constants

The

moiety is a spin system where one proton couples to two equivalent fluorine atoms.[1]

- Observation: The proton appears as a Triplet (t).[1]
- Observation: The two fluorines appear as a Doublet (d).[1]
- Coupling Constant (

  ): The geminal

  is characteristically massive, typically 53–56 Hz.[1]

NMR Protocol[1]

- Solvent:

  (preferred for resolution) or

  (if volatility is a concern).[1]
- Reference: TMS (0 ppm) for

  ;

  (0 ppm) or internal standard for

  .

Expected Spectral Data (in)

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Nucleus	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (Hz)	Assignment
	8.40 – 8.60	Singlet (broad)	-	H2 / H6 (Ortho to N)
	7.40 – 7.60	Multiplet	Hz	H4 (Between substituents)
	6.60 – 6.90	Triplet	Hz	Proton
	-110 to -125	Doublet	Hz	Fluorines
	-125 to -135	Multiplet	Hz	Aromatic F (C5)

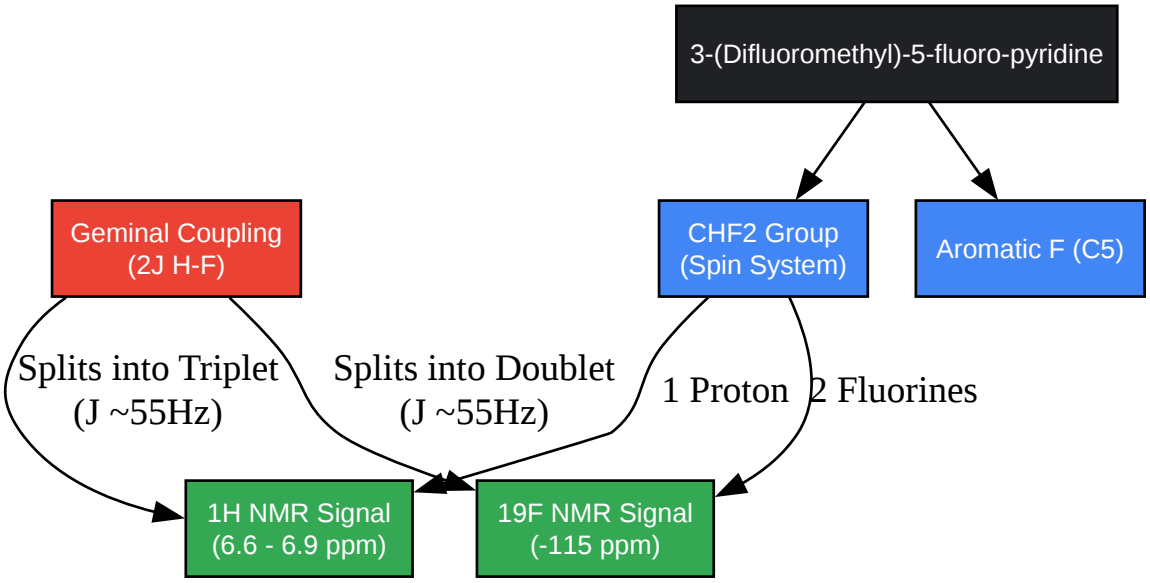
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Decoupling: Running a proton-decoupled fluorine spectrum (

) will collapse the

doublet into a singlet, confirming the presence of the H-F bond.

NMR Signaling Pathway Diagram[1][4]



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Figure 2: The scalar coupling logic illustrating why the CHF2 group appears as a triplet in proton NMR and a doublet in fluorine NMR.

Physicochemical Properties & Safety

- Physical State: Clear, colorless to light yellow liquid.[1]
- Boiling Point (Predicted): ~135–145°C (Based on 3,5-difluoropyridine BP of 93°C + contribution).[1]
- pKa: ~2.5 (The pyridine nitrogen is weakly basic due to the electron-withdrawing effect of three fluorine atoms).[1]
- Safety: Treat as a fluorinated pyridine.[1] Likely causes skin and eye irritation (H315, H319).[1][2] Handle in a fume hood.

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